

5-Nitro-2-indanone: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nitro-2-indanone

Cat. No.: B051443

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and known properties of **5-Nitro-2-indanone**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe and effective use of this compound. While this guide consolidates available data, it is important to note that specific biological signaling pathways and detailed experimental protocols for **5-Nitro-2-indanone** are not extensively documented in publicly available literature.

Chemical and Physical Properties

5-Nitro-2-indanone is a nitrated derivative of 2-indanone. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₃	[1][2]
Molecular Weight	177.16 g/mol	[1][2]
CAS Number	116530-60-0	[1]
Appearance	Light brown to brown solid	[3]
Boiling Point	340.6°C at 760 mmHg	[4]
Flash Point	176°C	[4]
Density	1.396 g/cm ³	[4]
Vapor Pressure	8.51E-05 mmHg at 25°C	[4]

Safety and Hazard Information

5-Nitro-2-indanone is classified as a hazardous substance. Adherence to strict safety protocols is mandatory to prevent exposure and ensure a safe laboratory environment.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for **5-Nitro-2-indanone**:

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	H335	May cause respiratory irritation

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **5-Nitro-2-indanone**.

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dusts are generated, a NIOSH-approved respirator may be necessary.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of the compound and preventing accidents.

- Handling: Avoid contact with skin and eyes. Do not breathe dust. Wash hands thoroughly after handling.[\[5\]](#)
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#)

First Aid Measures

In case of exposure, the following first aid measures should be taken immediately:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and nitrogen oxides.[\[5\]](#)
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [\[5\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Containment and Cleaning: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Experimental Protocols

While specific, detailed experimental protocols for **5-Nitro-2-indanone** are scarce in the available literature, a general synthesis procedure has been described. It is important to note that one source mentions its use as a "useful biochemical for proteomics research," suggesting its potential application in this field, though specific protocols are not provided.^[1]

Synthesis of 5-Nitro-2-indanone

A reported synthesis of **5-Nitro-2-indanone** involves the nitration of 2-indanone. The following is a summary of a described method.^[6]

Materials:

- 2-indanone
- Fuming nitric acid (95%)
- Chloroform
- 10% Sodium hydroxide solution
- Saturated saline solution
- Ethyl acetate
- Cyclohexane

Procedure:

- Cool a solution of 2-indanone in chloroform and fuming nitric acid separately in a cryogenic bath to below -20°C.
- Slowly add the cooled 2-indanone solution to the cooled fuming nitric acid with vigorous stirring over 40 minutes.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Quench the reaction with a mixture of 10% sodium hydroxide solution and ice water.
- Separate the organic layer and extract the aqueous layer with chloroform.

- Combine the organic phases and wash with saturated saline solution until neutral.
- Evaporate the organic solvent using a rotary evaporator to obtain a yellow solid.
- Recrystallize the solid from ethyl acetate and cyclohexane to yield reddish-brown crystals of **5-nitro-2-indanone**.[\[6\]](#)

Disclaimer: This is a summarized protocol. Researchers should consult the original literature and perform a thorough risk assessment before attempting this synthesis.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific information in the public domain regarding the biological activities, mechanism of action, and associated signaling pathways of **5-Nitro-2-indanone**. While the broader class of indanone derivatives has been investigated for various therapeutic properties, including anti-inflammatory, anticancer, and neuroprotective effects, these findings have not been explicitly attributed to **5-Nitro-2-indanone**.[\[7\]](#)[\[8\]](#)

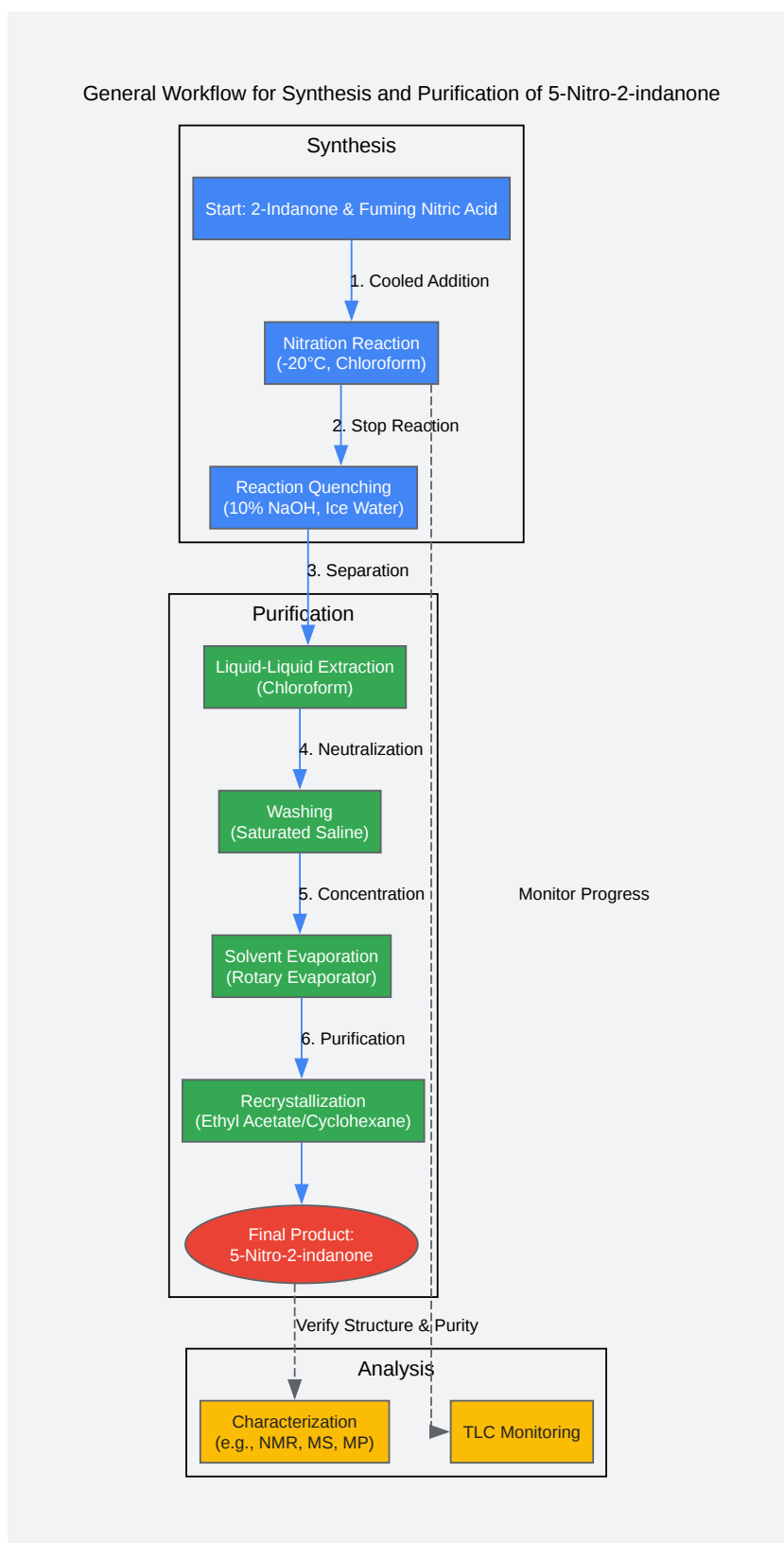
Potential Areas of Investigation

Given the biological activities of other indanone derivatives, potential areas for future research on **5-Nitro-2-indanone** could include:

- **Anti-inflammatory Activity:** Investigating its effects on inflammatory pathways such as NF-κB and MAPK signaling.
- **Anticancer Activity:** Screening against various cancer cell lines and elucidating potential mechanisms of action.
- **Neuroprotective Effects:** Assessing its potential to protect neuronal cells from damage in models of neurodegenerative diseases.
- **Proteomics Applications:** Exploring its use as a chemical probe in proteomics studies to identify protein targets.

Visualizations

As no specific signaling pathways for **5-Nitro-2-indanone** have been described, a diagram illustrating a general experimental workflow for its synthesis and purification is provided below.



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Caption: A generalized workflow for the synthesis and purification of **5-Nitro-2-indanone**.

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